

Physical properties of "2-(2-Bromoethyl)-1,3-dioxane" (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Bromoethyl)-1,3-dioxane

Cat. No.: B048130

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Technical Guide: Physical Properties of 2-(2-Bromoethyl)-1,3-dioxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-(2-Bromoethyl)-1,3-dioxane** (CAS No. 33884-43-4), a valuable reagent in organic synthesis. The information is presented to be a reliable resource for laboratory and development applications.

Physical Properties

The physical characteristics of **2-(2-Bromoethyl)-1,3-dioxane** have been compiled from various chemical data sources. A summary of these properties is provided in the table below for quick reference.

Property	Value	Conditions
Boiling Point	67-70 °C	at 2.8 mmHg
221.1 °C	at 760 mmHg	
Density	1.431 g/mL	at 25 °C

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **2-(2-Bromoethyl)-1,3-dioxane** is not readily available in the public domain, generalized and widely accepted methodologies for these measurements are detailed below.

1. Determination of Boiling Point at Reduced Pressure (Vacuum Distillation)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, the boiling point is determined at a reduced pressure.

- Apparatus: A vacuum distillation setup is assembled, which includes a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum pump with a manometer to measure the pressure.
- Procedure:
 - The liquid sample, **2-(2-Bromoethyl)-1,3-dioxane**, is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
 - The system is sealed, and the vacuum pump is turned on to reduce the pressure to the desired level, as measured by the manometer (e.g., 2.8 mmHg).
 - The flask is gently heated. The temperature is monitored closely.
 - The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a steady condensation of the liquid on the thermometer bulb and a constant temperature reading.

2. Determination of Density

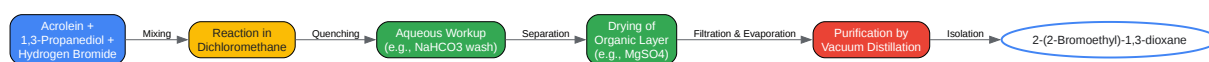
The density of a liquid is its mass per unit volume. A common and accurate method for determining the density of a liquid is using a pycnometer or a density meter.

- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a temperature-controlled water bath.
- Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with the liquid sample, **2-(2-Bromoethyl)-1,3-dioxane**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the liquid to a specific temperature (e.g., 25 °C). The volume of the liquid is adjusted to the calibration mark of the pycnometer.
- The outside of the pycnometer is carefully dried, and its total mass is weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthesis Workflow

The synthesis of **2-(2-Bromoethyl)-1,3-dioxane** can be achieved through the reaction of acrolein with 1,3-propanediol in the presence of hydrogen bromide. The following diagram illustrates the workflow for this synthesis.



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Caption: Synthesis workflow for **2-(2-Bromoethyl)-1,3-dioxane**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com